

Application Notes: Niclosamide in Neurobiology Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Nyasicol*
Cat. No.: *B13393369*

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Introduction

It is hypothesized that the user's query for "**Nyasicol**" is a likely misspelling of "Niclosamide." Niclosamide is an FDA-approved antihelminthic drug that is gaining significant attention for its potential applications in neurobiology, particularly in the context of neurodegenerative diseases. [1][2][3] Its neuroprotective effects are attributed to its ability to modulate multiple signaling pathways implicated in neuroinflammation, cell survival, and protein aggregation.[1][4] These notes provide an overview of its applications, mechanisms of action, and protocols for its use in neurobiological research.

Mechanism of Action in Neurobiology

Niclosamide has been shown to exert its effects in the central nervous system by modulating several key signaling pathways. It is a known inhibitor of STAT3 (Signal Transducer and Activator of Transcription 3) and mTOR (mammalian Target of Rapamycin) signaling, both of which are often dysregulated in neurodegenerative conditions like Amyotrophic Lateral Sclerosis (ALS). By inhibiting these pathways, Niclosamide can reduce neuroinflammation, decrease gliosis, and promote motor neuron survival. Additionally, Niclosamide has been

reported to influence the Wnt/ β -catenin, NF- κ B, and MAPK/ERK pathways, which are crucial for neuronal development, synaptic plasticity, and cellular stress responses.

Applications in Neurodegenerative Disease Models

Recent studies have highlighted the therapeutic potential of Niclosamide in preclinical models of neurodegenerative diseases:

- **Amyotrophic Lateral Sclerosis (ALS):** In transgenic mouse models of ALS (SOD1-G93A and FUS), intraperitoneal administration of Niclosamide has been shown to slow disease progression, improve motor function, and increase survival rates. Treated mice exhibited reduced motor neuron loss, decreased microgliosis and astrogliosis, and ameliorated muscle atrophy.
- **Parkinson's Disease (PD):** Niclosamide is being investigated for its potential to protect dopaminergic neurons, though in vivo studies are still emerging.
- **Glioblastoma:** While a cancer of the central nervous system, research into Niclosamide's effects on glioblastoma provides insights into its ability to cross the blood-brain barrier and modulate pro-survival signaling pathways within the CNS.

Quantitative Data Summary

The following tables summarize the quantitative data from key studies on the effects of Niclosamide.

Table 1: In Vitro Efficacy of Niclosamide

Cell Line/Assay	Parameter	Value	Reference
Human Glioblastoma Cells	IC50	0.3 - 1.2 μ M	
VeroE6 (in vitro COVID-19 model)	IC50	564 nM	
H1437 (in vitro COVID-19 model)	IC50	261 nM	

Table 2: In Vivo Efficacy of Niclosamide in SOD1-G93A ALS Mouse Model

Parameter	Treatment Group	Control Group	Outcome	Reference
Survival	174 days	161 days	Increased survival	
Motor Neuron Number	Increased	Baseline	Decreased motor neuron loss	
Gliosis (Astrocytosis)	Reduced	Baseline	Significantly reduced	
Microgliosis	Reduced	Baseline	Significantly reduced	

Experimental Protocols

Protocol 1: In Vivo Administration of Niclosamide in an ALS Mouse Model (SOD1-G93A)

This protocol is adapted from studies investigating the neuroprotective effects of Niclosamide in a transgenic mouse model of ALS.

Materials:

- SOD1-G93A transgenic mice
- Niclosamide powder
- Cremophor® EL
- Sterile 0.9% saline
- Syringes and needles for intraperitoneal injection

Procedure:

- Preparation of Niclosamide Solution:

- Prepare a stock solution of Niclosamide. For a 20 mg/kg dose, dissolve Niclosamide in a vehicle of 10% Cremophor® in sterile saline.
- Ensure the solution is well-mixed before each use.
- Animal Dosing:
 - Treatment is typically initiated at the onset of symptoms (e.g., around 90-100 days of age for SOD1-G93A mice).
 - Administer Niclosamide daily via intraperitoneal (IP) injection at a dose of 20 mg/kg. A higher dose of 50 mg/kg has also been tested.
 - The control group should receive an equivalent volume of the vehicle (10% Cremophor® in saline).
- Monitoring:
 - Monitor the mice daily for changes in body weight, general health, and neurological score.
 - Perform behavioral tests (e.g., Rotarod, wire hang test) twice a week to assess motor function.
 - Continue treatment until the humane endpoint is reached.

Protocol 2: Rotarod Test for Motor Coordination

This protocol is a standard method for assessing motor coordination and balance in rodents.

Materials:

- Rotarod apparatus
- Experimental mice

Procedure:

- Acclimation:

- Acclimate the mice to the testing room for at least 30 minutes before the test.
- Training:
 - For naive mice, a training period of three days is recommended. Place the mice on the rotarod at a low, constant speed (e.g., 4 rpm) for a few minutes each day.
- Testing:
 - Set the rotarod to an accelerating speed (e.g., from 4 to 40 rpm over 300 seconds).
 - Place the mouse on the rotating rod.
 - Record the latency to fall from the rod.
 - Perform three trials per mouse with an inter-trial interval of at least 15 minutes.
 - The best performance of the three trials is typically used for analysis.

Protocol 3: Wire Hang Test for Muscle Strength

This test assesses grip strength and endurance in mice.

Materials:

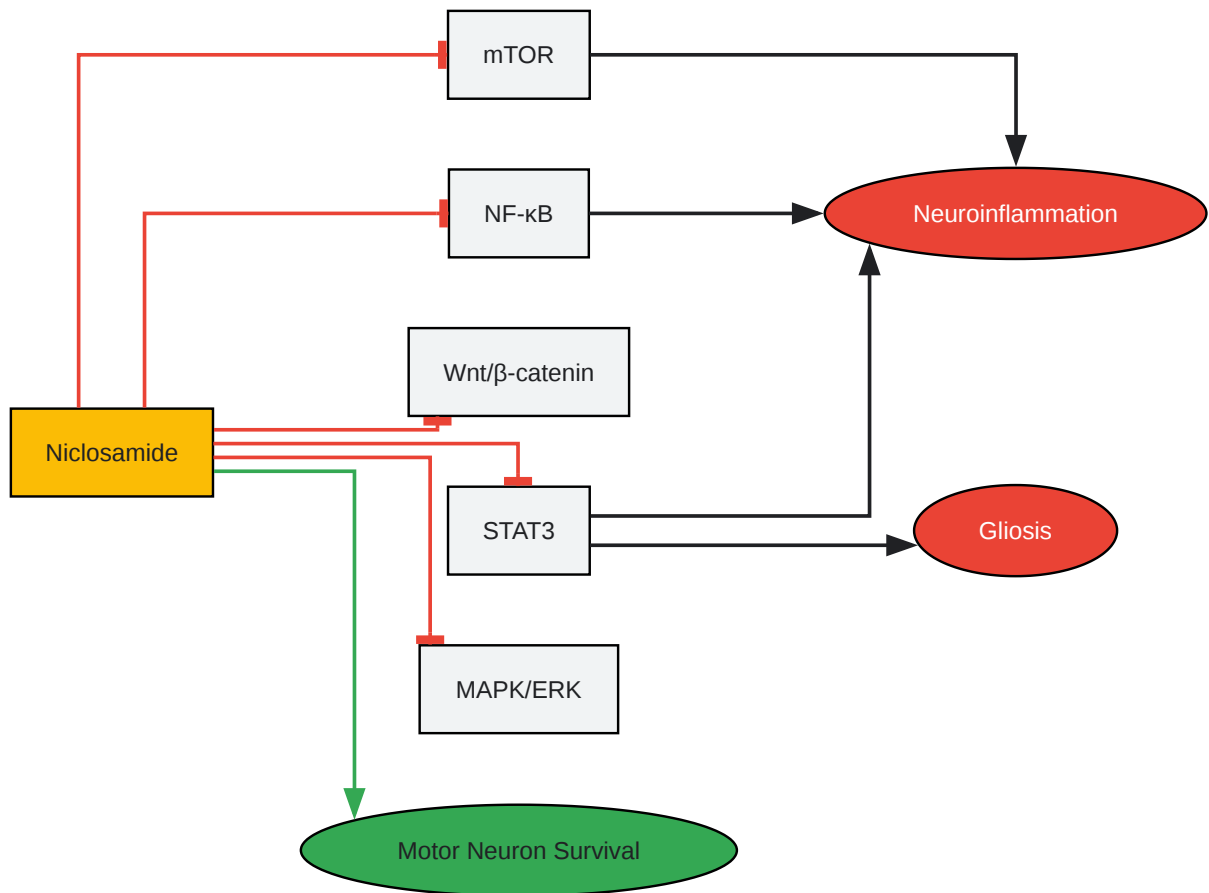
- Wire cage lid or a custom-made wire grid
- Timer

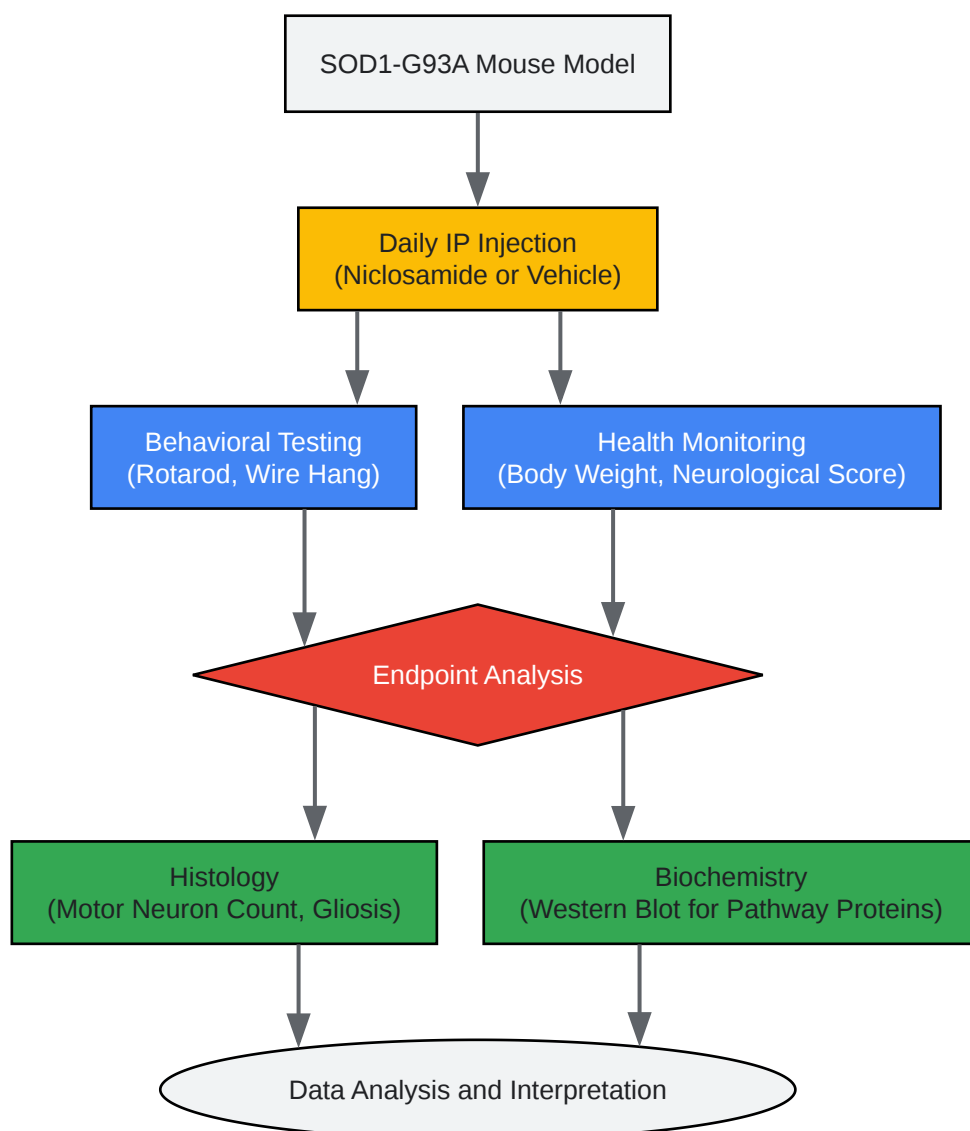
Procedure:

- Setup:
 - Invert the wire lid or grid over a cage with soft bedding to ensure a safe landing for the mouse.
- Testing:
 - Gently place the mouse on the wire grid, allowing it to grip with its forepaws.

- Start the timer as soon as the mouse is released.
- Record the time it takes for the mouse to fall.
- A cut-off time (e.g., 60 or 120 seconds) is typically used.
- Perform multiple trials and average the results.

Visualizations





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References

- 1. Neuroprotective effects of niclosamide on disease progression via inflammatory pathways modulation in SOD1-G93A and FUS-associated amyotrophic lateral sclerosis models - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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